

# Application Notes and Protocols for the Formylation of Substituted Methylphenols

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## Compound of Interest

**Compound Name:** 2-Methyl-4-(3-methylphenoxy)benzaldehyde

**CAS No.:** 61343-94-0

**Cat. No.:** B15459470

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## Introduction

Substituted hydroxy benzaldehydes, particularly formylated methylphenols (cresols), are pivotal intermediates in the fine chemicals industry. Their unique structural arrangement, featuring hydroxyl, formyl, and methyl groups on an aromatic ring, makes them versatile precursors for synthesizing a wide array of complex molecules. These include pharmaceuticals, agrochemicals, dyes, and fragrances. The precise introduction of a formyl group ( $-CHO$ ) onto the methylphenol backbone is a critical transformation, and its efficiency and regioselectivity are of paramount importance. The electron-donating nature of both the hydroxyl and methyl groups activates the aromatic ring towards electrophilic substitution, yet their combined directing effects can lead to challenges in controlling the position of formylation.

This technical guide provides an in-depth analysis of key protocols for the formylation of substituted methylphenols. It moves beyond a simple recitation of steps to explore the underlying chemical principles, explaining the causality behind methodological choices. We will delve into classic and modern techniques, offering detailed, field-proven protocols, comparative

data, and critical safety insights to guide researchers in drug development and chemical synthesis.

## The Reimer-Tiemann Reaction: Ortho-Formylation via Dichlorocarbene

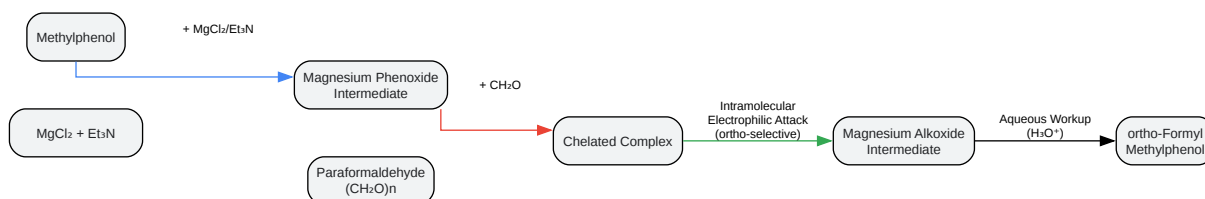
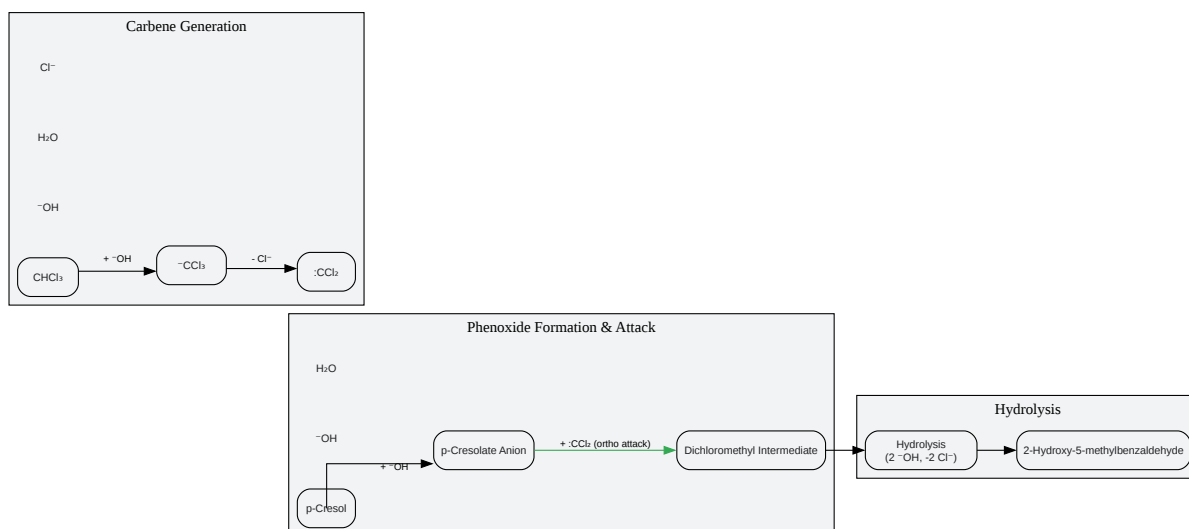
The Reimer-Tiemann reaction is a classic method for the ortho-formylation of phenols, proceeding through an electrophilic substitution mechanism involving dichlorocarbene.<sup>[1][2]</sup> Discovered by Karl Reimer and Ferdinand Tiemann, this reaction utilizes chloroform ( $\text{CHCl}_3$ ) in a strong basic medium to introduce a formyl group primarily at the position ortho to the hydroxyl group.<sup>[1]</sup>

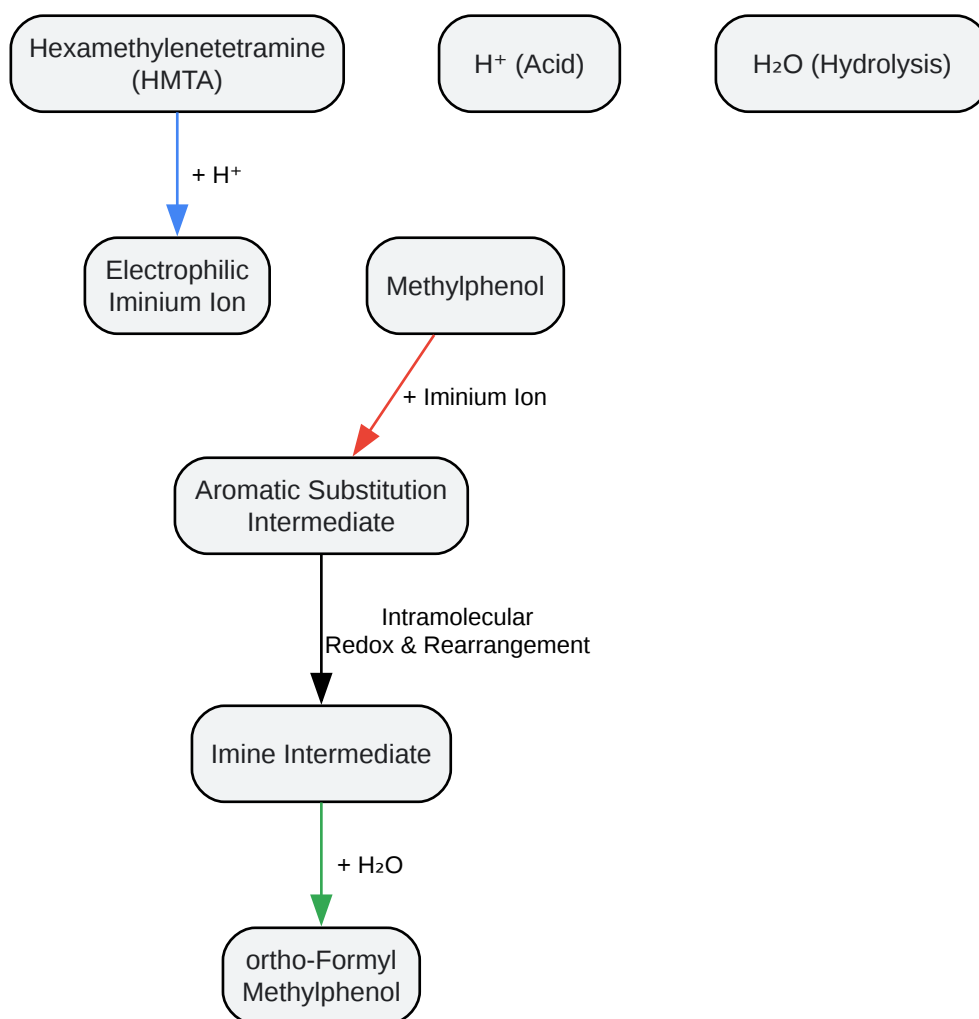
### Mechanism and Rationale for Ortho-Selectivity

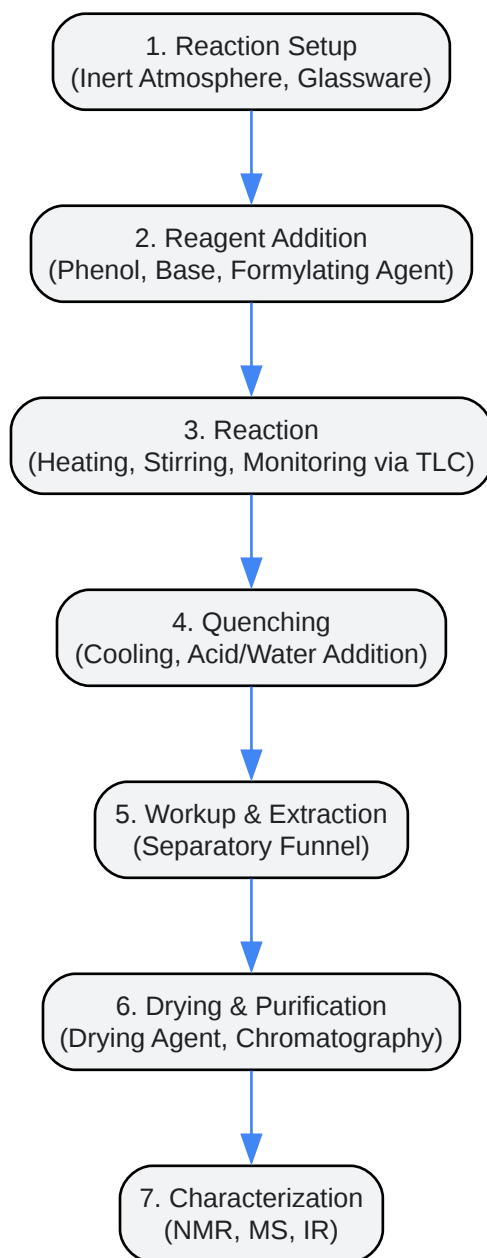
The reaction is typically biphasic, requiring vigorous mixing or a phase-transfer catalyst to bring the aqueous hydroxide and the organic chloroform/phenol phases into contact.<sup>[2]</sup> The key steps are:

- **Dichlorocarbene Generation:** The strong hydroxide base deprotonates chloroform to form a trichloromethyl anion, which rapidly undergoes alpha-elimination to generate the highly electrophilic dichlorocarbene ( $:\text{CCl}_2$ ).<sup>[2][3]</sup>
- **Phenoxide Formation:** The hydroxide also deprotonates the phenol, forming a phenoxide ion. The negative charge is delocalized into the aromatic ring, significantly increasing its nucleophilicity.<sup>[2]</sup>
- **Electrophilic Attack:** The electron-rich phenoxide attacks the electron-deficient dichlorocarbene. The interaction is believed to be stabilized by a complex between the phenoxide's cation and the incoming electrophile, which favors attack at the sterically accessible ortho position.<sup>[3][4]</sup>
- **Hydrolysis:** The resulting dichloromethyl-substituted intermediate is hydrolyzed by the aqueous base in subsequent steps to yield the final salicylaldehyde derivative.<sup>[2]</sup>

While historically significant, the Reimer-Tiemann reaction often suffers from modest yields and the use of hazardous chlorinated solvents.<sup>[3]</sup>







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Ontario, CA 91761, United States  
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